

Introduction: The Role of Acetyl-1-¹³C Bromide in Modern Research

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Compound of Interest

Compound Name: Acetyl-1-¹³C bromide

CAS No.: 79385-25-4

Cat. No.: B1625748

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Acetyl-1-¹³C bromide is a stable isotope-labeled compound that serves as a critical reagent in synthetic organic chemistry and tracer studies. As an acyl bromide, it is a highly reactive acetylating agent used to introduce a ¹³C-labeled acetyl group into a wide range of molecules, including active pharmaceutical ingredients (APIs), agrochemicals, and other fine chemicals.[1][2][3] The incorporation of the stable, NMR-active ¹³C isotope at the carbonyl position allows researchers to track the acetyl group's metabolic fate, elucidate reaction mechanisms, and perform quantitative analyses using mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

The utility of this reagent is fundamentally dependent on two core attributes: its precise chemical structure and its isotopic purity. Any ambiguity in these areas can compromise experimental results, leading to incorrect mechanistic interpretations or inaccurate quantification. This guide provides a detailed examination of the chemical structure of Acetyl-1-¹³C bromide and presents robust, field-proven methodologies for verifying its isotopic purity, ensuring the integrity of research outcomes.

Chemical Structure and Physicochemical Properties

Acetyl-1-¹³C bromide consists of a two-carbon acetyl group where the carbonyl carbon is the heavy isotope carbon-13. This group is bonded to a bromine atom, forming a highly reactive acyl bromide.[3]

Structural Representation

The explicit labeling of the carbonyl carbon is crucial for its function as a tracer in mechanistic and metabolic studies.

Caption: Chemical structure of Acetyl-1-¹³C bromide.

Physicochemical Data Summary

The following table summarizes key identifiers and physical properties for Acetyl-1-¹³C bromide, which are essential for its safe handling, storage, and application in experimental design.

Property	Value	Source(s)
Chemical Formula	CH ₃ ¹³ COBr	[4]
Molecular Weight	123.94 g/mol	[4]
CAS Number	79385-25-4	[5]
Appearance	Colorless fuming liquid	[6]
Boiling Point	75-77 °C	
Melting Point	-96 °C	
Density	1.677 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.45	
SMILES String	C=O	
InChI Key	FXXACINHVKSMR- VQEHIDDOSA-N	

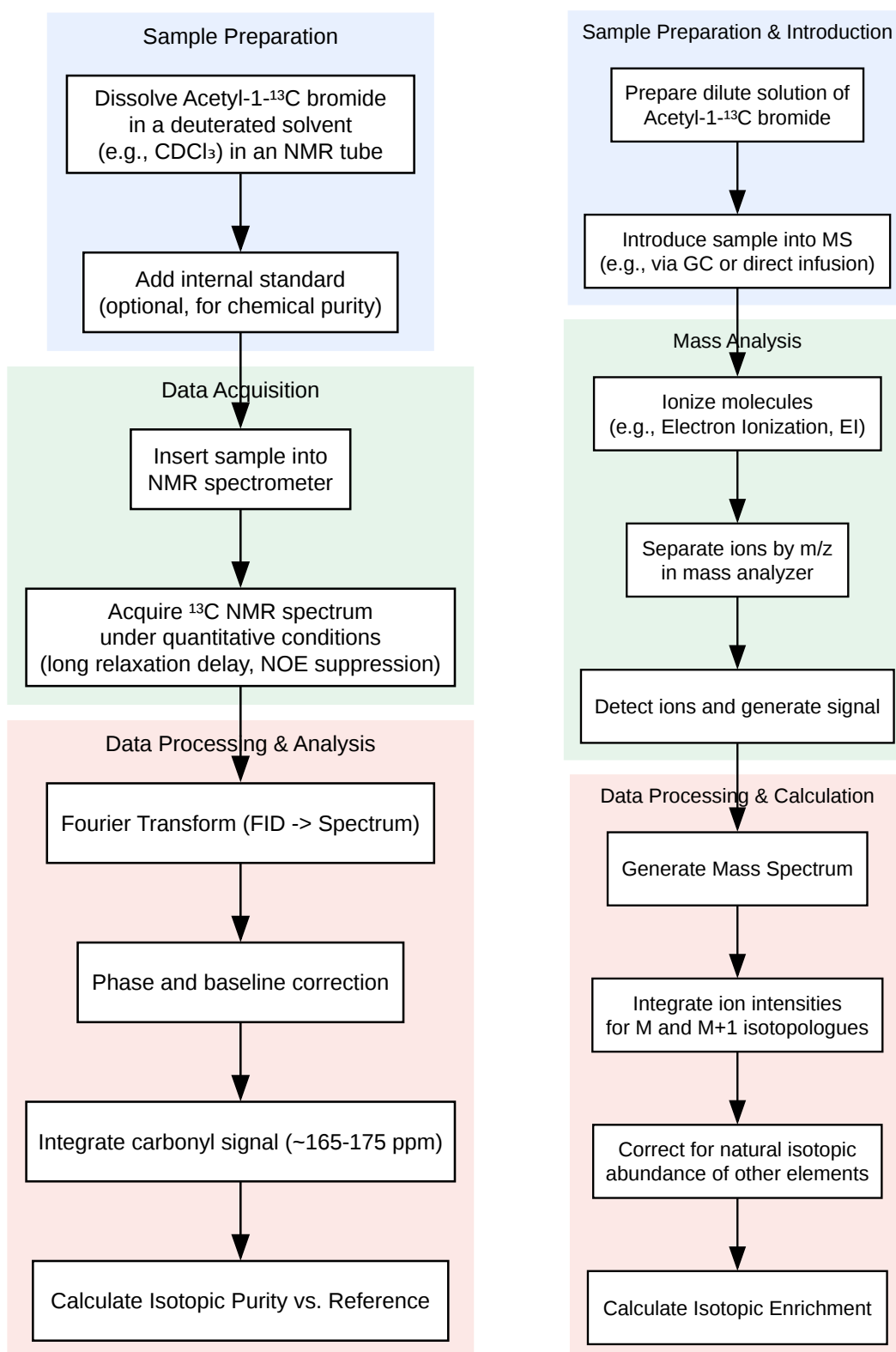
Determination of Isotopic Purity: Core Methodologies

The isotopic purity, or enrichment, of Acetyl-1-¹³C bromide is defined as the percentage of molecules in which the carbonyl carbon is a ¹³C atom. Commercial suppliers typically offer this reagent with an isotopic purity of ≥ 99 atom % ¹³C. However, independent verification is a cornerstone of rigorous scientific practice. The two primary analytical techniques for this validation are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Isotopic Purity by ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides a direct, non-destructive method for quantifying ¹³C enrichment.[7] [8] The principle relies on the fact that only the ¹³C nucleus is NMR-active with a spin of $\frac{1}{2}$, while the ¹²C nucleus is NMR-silent.

Causality Behind the Method: The intensity of a signal in a ¹³C NMR spectrum is directly proportional to the number of ¹³C nuclei contributing to that signal, provided the experiment is conducted under quantitative conditions. The low natural abundance of ¹³C (approx. 1.1%) means that in an unlabeled sample of acetyl bromide, the signal for the carbonyl carbon would be very weak.[9] In a highly enriched sample of Acetyl-1-¹³C bromide, this signal will be exceptionally strong, allowing for precise measurement.



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Caption: Workflow for Isotopic Purity Determination by Mass Spectrometry.

Experimental Protocol: GC-MS Analysis

- Reference Analysis (Self-Validation):
 - First, analyze a sample of unlabeled (natural abundance) acetyl bromide under the same GC-MS conditions.
 - Acquire the mass spectrum and record the relative intensities of the molecular ion cluster. This establishes the baseline contribution of natural ^{13}C and bromine isotopes to the M+1 and subsequent peaks. [10]
- Sample Preparation:
 - Prepare a dilute solution of Acetyl-1- ^{13}C bromide in a volatile organic solvent (e.g., dichloromethane).
- GC-MS Acquisition:
 - Inject the sample into a Gas Chromatograph-Mass Spectrometer (GC-MS). The GC will separate the compound from any potential impurities.
 - Use an appropriate ionization method, such as Electron Ionization (EI).
 - Acquire the mass spectrum of the peak corresponding to acetyl bromide.
- Data Analysis and Calculation:
 - Identify the molecular ion cluster in the mass spectrum of the ^{13}C -labeled sample.
 - Measure the intensities of the isotopologue peaks. For a 99% pure sample, the M+1 peak (corresponding to the $^{13}\text{CH}_3^{13}\text{COBr}$ molecule) will be the base peak.
 - Calculate the isotopic enrichment using the following formula:

$$\text{Isotopic Enrichment (\%)} = [I(\text{M}+1) / (I(\text{M}) + I(\text{M}+1))] * 100$$

Where:

- $I(M+1)$ is the intensity of the ion peak for the ^{13}C -labeled molecule.
- $I(M)$ is the intensity of the ion peak for the unlabeled molecule.
- This calculation must be corrected for the natural abundance contributions determined from the reference analysis. [10]

Conclusion

Verifying the chemical structure and isotopic purity of Acetyl-1- ^{13}C bromide is not merely a quality control step; it is essential for ensuring the validity, reproducibility, and accuracy of the data derived from its use. Quantitative ^{13}C NMR offers a direct and robust measure of enrichment, while high-resolution Mass Spectrometry provides exceptional sensitivity and confirmation of mass. By employing the systematic, self-validating protocols outlined in this guide, researchers, scientists, and drug development professionals can proceed with confidence, knowing that their starting material meets the stringent requirements for high-impact scientific investigation.

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